

ATR-IN-30 solubility and preparation for experiments

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Compound of Interest

Compound Name: ATR-IN-30

Cat. No.: B12372305

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Application Notes and Protocols: ATR-IN-30

Introduction

The Ataxia Telangiectasia and Rad3-related (ATR) kinase is a crucial regulator of the DNA damage response (DDR), a network of signaling pathways that maintains genomic integrity.[1] [2] ATR is primarily activated in response to replication stress and a broad range of DNA damage, triggering the phosphorylation of multiple substrates, including the kinase Chk1, to regulate cell cycle progression, stabilize replication forks, and promote DNA repair.[3][4] Many cancer cells exhibit high levels of replication stress and rely heavily on the ATR pathway for survival, making ATR a promising therapeutic target in oncology.[1][2] **ATR-IN-30** is a potent and selective inhibitor of ATR kinase, designed for preclinical research to investigate the therapeutic potential of ATR inhibition.

These application notes provide detailed protocols for the solubilization and preparation of **ATR-IN-30** for in vitro experiments and describe key cell-based assays to characterize its activity.

Solubility and Preparation of Stock Solutions

The solubility of small molecule inhibitors is a critical factor for accurate and reproducible experimental results. It is essential to use high-purity, anhydrous solvents for preparing stock solutions to avoid precipitation and degradation.[5]

Solubility Data

The following table summarizes the solubility of a representative potent ATR inhibitor in common laboratory solvents. This data serves as a guideline for the preparation of **ATR-IN-30** solutions.

Solvent	Approximate Solubility	Notes
DMSO	~20-30 mg/mL	Recommended for high-concentration stock solutions. [5]
DMF	~30-50 mg/mL	An alternative to DMSO for stock solutions. [5]
Ethanol	~30 mg/mL	Can be used for stock solutions, but may have lower stability. [5]
Aqueous Buffers (PBS, Cell Culture Media)	Very Poor	Not recommended for storage; prepare fresh working dilutions. [5]

Protocols for Solution Preparation

Protocol 1: Preparation of High-Concentration Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **ATR-IN-30** in anhydrous DMSO.

Materials:

- **ATR-IN-30** solid powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance and volumetric flasks

Procedure:

- Accurately weigh the **ATR-IN-30** powder.
- Calculate the volume of DMSO required to achieve a 10 mM concentration based on the molecular weight of **ATR-IN-30**.
- Add the calculated volume of anhydrous DMSO to the vial containing the **ATR-IN-30** powder.
- Vortex or sonicate the solution gently until the compound is completely dissolved.
- Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.

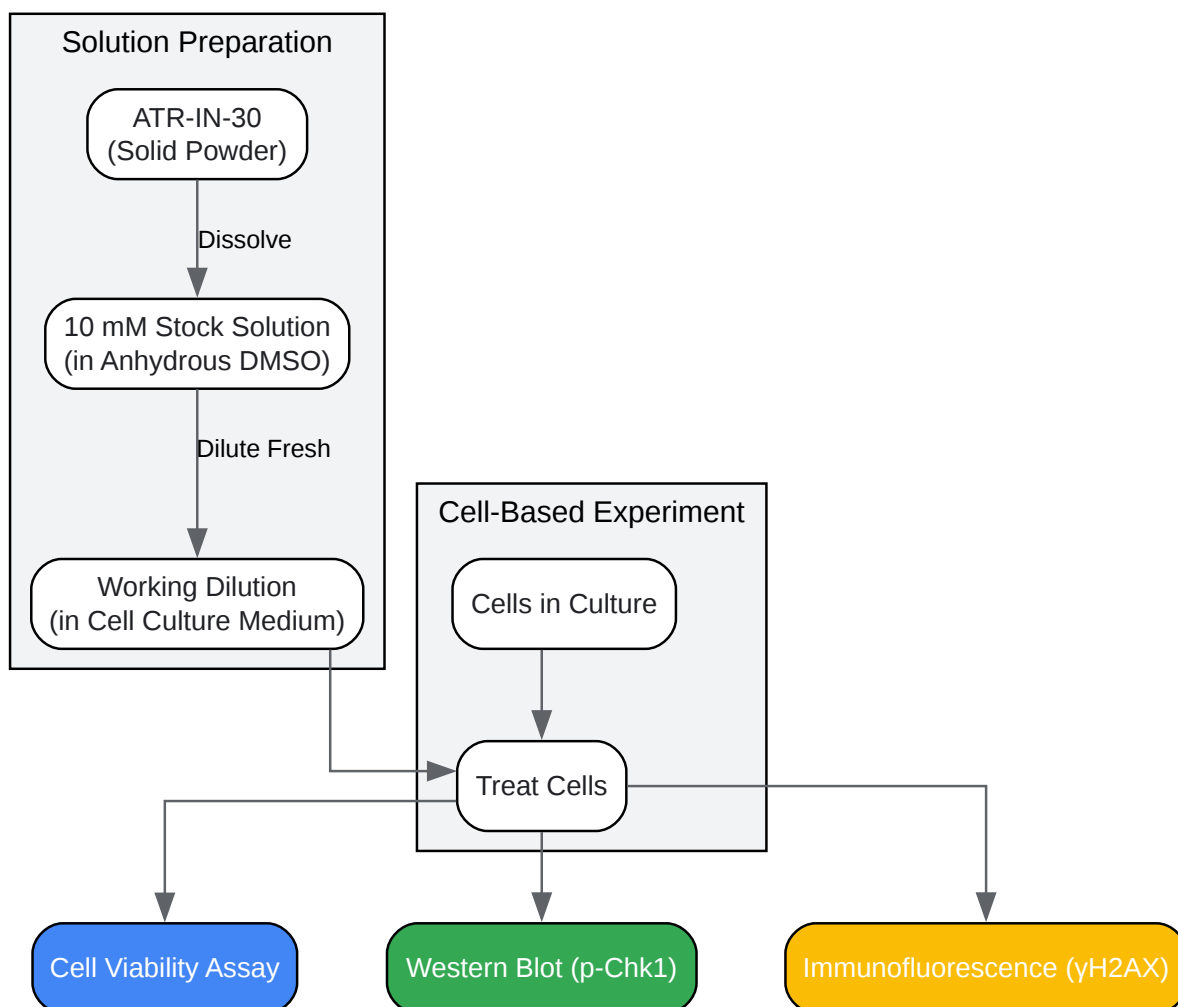
Storage of Stock Solutions

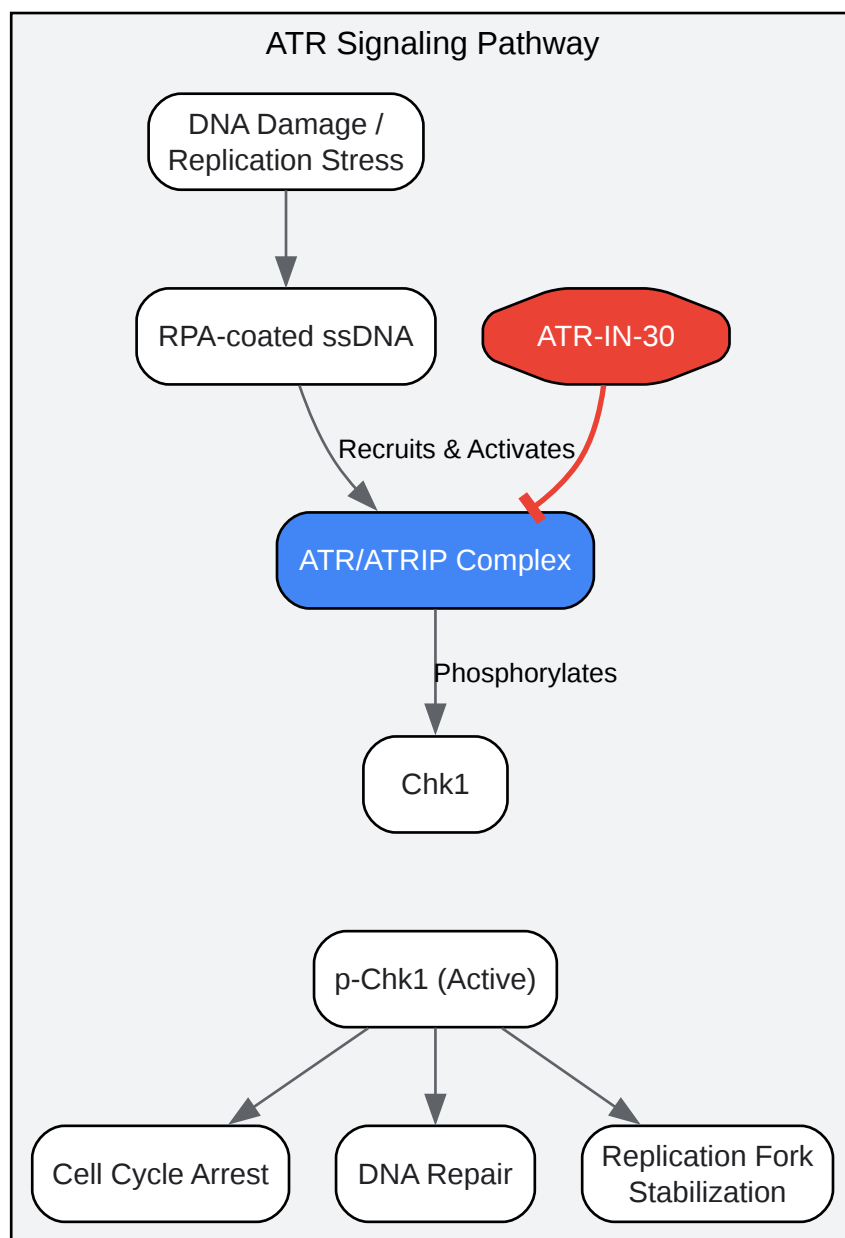
Proper storage is critical to maintain the stability and activity of the inhibitor.

Form	Solvent	Storage Temperature	Reported Stability
Solid (Powder)	N/A	-20°C	≥ 4 years[5]
Stock Solution	Anhydrous DMSO	-80°C	Up to 1 year[5]
-20°C	Up to 1 month[5]		
Aqueous Solution	Cell Culture Media / PBS	N/A	Not recommended for storage (> 1 day)[5]

Note: It is strongly advised not to store ATR inhibitors in aqueous solutions for more than a day. Always prepare fresh dilutions in your cell culture medium or aqueous buffer from the DMSO stock solution immediately before use.[5]

Experimental Workflow: Preparation for Cell-Based Assays





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